

Essential Safety and Logistical Information for Handling D-Ribose-¹⁸O

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Compound of Interest

Compound Name: D-Ribose-18O

Cat. No.: B12398198

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For researchers, scientists, and drug development professionals, the safe and efficient handling of isotopically labeled compounds is paramount. This document provides a comprehensive guide to the personal protective equipment (PPE), operational procedures, and disposal plans for D-Ribose-¹⁸O.

Chemical Identification and Hazard Summary

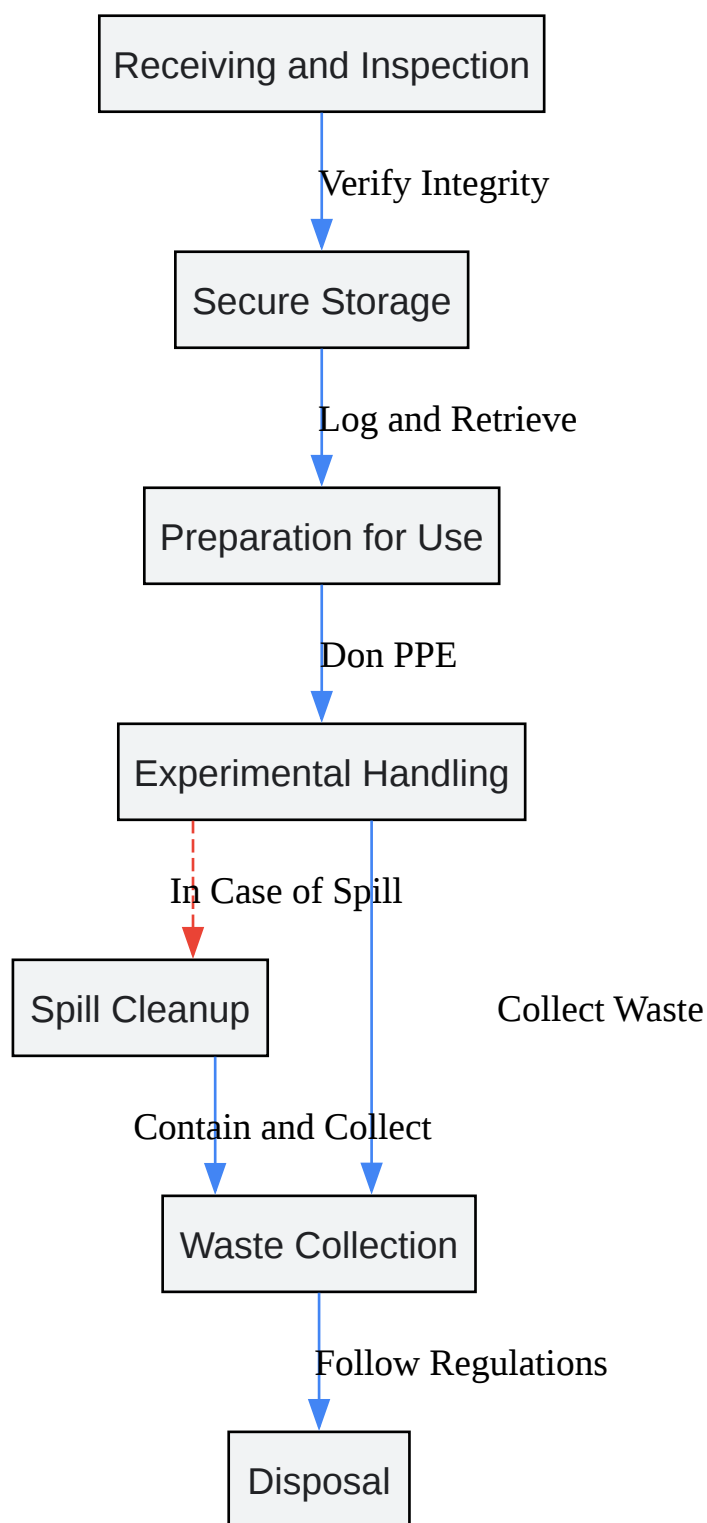
Identifier	Value
Chemical Name	D-Ribose- ¹⁸ O
Synonyms	D-(-)-Ribose- ¹⁸ O
CAS Number	50-69-1 (for unlabeled D-Ribose)
Molecular Formula	C ₅ H ₁₀ O ₄ ¹⁸ O
Molecular Weight	Approx. 152.13 g/mol
Hazard Class	Not classified as a hazardous substance.[1][2]

Hazard Description: D-Ribose is not considered a hazardous substance[1][2]. The ¹⁸O isotope is a stable, non-radioactive isotope of oxygen and does not impart any radiological hazard[3]. Therefore, D-Ribose-¹⁸O is handled with the same precautions as the unlabeled compound. Potential hazards are minimal and primarily related to physical irritation from dust.

- Inhalation: May cause respiratory tract irritation[4].
- Skin Contact: May cause mild skin irritation[4].
- Eye Contact: May cause eye irritation[4].
- Ingestion: May be harmful if swallowed in large quantities[4].

Operational Plan: From Receipt to Disposal

This section outlines the step-by-step procedures for safely handling D-Ribose-¹⁸O in a laboratory setting.



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Caption: Operational workflow for handling D-Ribose-¹⁸O.

Experimental Protocols

1. Receiving and Inspection:

- Upon receipt, visually inspect the package for any signs of damage or leakage.
- Verify that the container is properly labeled as D-Ribose- ^{18}O .
- Move the intact container to the designated storage area.

2. Storage:

- Store D-Ribose- ^{18}O in a tightly sealed container in a cool, dry, and well-ventilated area.[\[3\]](#)
- Keep away from strong oxidizing agents[\[5\]](#).
- The product is stable under recommended storage conditions[\[1\]](#).

3. Preparation for Use:

- Before handling, ensure you are wearing the appropriate Personal Protective Equipment (see table below).
- If working with the powdered form, handle it in a chemical fume hood or a designated area with good ventilation to minimize dust generation[\[1\]](#)[\[3\]](#).
- Weigh the required amount of D-Ribose- ^{18}O using a calibrated balance within the ventilated area.

4. Experimental Handling:

- Limit all unnecessary personal contact.
- Use appropriate lab equipment (e.g., spatulas, weighing paper) to handle the solid.
- If preparing a solution, slowly add the solid to the solvent to avoid splashing.
- After handling, wash hands thoroughly with soap and water[\[1\]](#)[\[3\]](#).

Personal Protective Equipment (PPE)

The following table summarizes the required and recommended PPE for handling D-Ribose- ^{18}O .

Protection Type	Required Equipment	Specifications and Recommendations
Eye Protection	Safety glasses with side shields or goggles.	Must conform to EN166 or NIOSH standards.[6]
Hand Protection	Nitrile or latex gloves.	Inspect gloves for tears or holes before use.[1]
Body Protection	Laboratory coat.	Choose body protection according to the amount and concentration of the substance at the workplace.[1][3]
Respiratory Protection	Generally not required for small quantities.	If dust is generated and ventilation is inadequate, a NIOSH-approved N95 or P3 respirator may be used.[6]

Disposal Plan

As D-Ribose- ^{18}O is not classified as hazardous, disposal procedures are straightforward but must comply with local regulations.

Waste Collection:

- Collect excess solid D-Ribose- ^{18}O and any contaminated disposable materials (e.g., weighing paper, gloves) in a designated, labeled waste container.
- Do not mix with other laboratory waste[7].

Disposal Method:

- Dispose of the waste in accordance with local, state, and federal environmental regulations for non-hazardous materials[7].
- For specific guidance, consult your institution's Environmental Health and Safety (EHS) department.

Emergency Procedures

Spill Cleanup:

- Evacuate and Ventilate: If a significant amount of dust is generated, evacuate the immediate area and ensure adequate ventilation.
- Contain: For solid spills, sweep up the material carefully to avoid creating dust clouds and place it in a suitable container for disposal[1][3].
- Clean: Wipe the spill area with a damp cloth.
- Dispose: Dispose of all cleanup materials in the designated waste container.

First Aid:

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, seek medical attention.[3]
Skin Contact	Wash the affected area with soap and plenty of water.[1][3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If irritation persists, seek medical attention.[3]
Ingestion	Rinse mouth with water. Do not induce vomiting. Seek medical advice if a large amount is ingested.[1][3]

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